

Addressing potential off-target effects of Cap1-6D immunotherapy.

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Compound of Interest

Compound Name: Cap1-6D
Cat. No.: B15597365

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Technical Support Center: Cap1-6D Immunotherapy

Disclaimer: The following technical support guide addresses potential off-target effects broadly applicable to Chimeric Antigen Receptor (CAR) T-cell immunotherapies. While presented under the topic of "**Cap1-6D** Immunotherapy," it is important to note that publicly available research primarily describes **Cap1-6D** as a peptide vaccine for pancreatic cancer.^{[1][2][3]} The information herein is intended to serve as a general resource for researchers developing and troubleshooting CAR T-cell therapies, using "**Cap1-6D**" as a hypothetical CAR-T construct targeting a tumor-associated antigen (TAA).

Frequently Asked Questions (FAQs)

Q1: What are the primary types of off-target effects associated with CAR T-cell therapy?

A1: CAR T-cell therapies can be associated with several off-target effects, which can be broadly categorized as:

- On-target, off-tumor toxicity: This occurs when the CAR T-cells recognize and attack healthy tissues that express the target antigen, even at low levels.[4][5] For a hypothetical **Cap1-6D** CAR, this would involve the recognition of the **Cap1-6D** target antigen on non-cancerous cells.
- Off-target, off-tumor toxicity: This is a rarer event where the CAR T-cells recognize an unrelated antigen on healthy tissues due to cross-reactivity of the single-chain variable fragment (scFv).[4]
- Cytokine Release Syndrome (CRS): A systemic inflammatory response caused by the rapid activation and proliferation of CAR T-cells, leading to the release of a large amount of cytokines.[6][7] Symptoms can range from mild, flu-like symptoms to severe, life-threatening inflammation.[7]
- Immune Effector Cell-Associated Neurotoxicity Syndrome (ICANS): A neurological toxicity that can occur in patients receiving CAR T-cell therapy.[4][8] Symptoms can include confusion, delirium, aphasia, seizures, and cerebral edema.[4][7]

Q2: What is the underlying mechanism of on-target, off-tumor toxicity?

A2: On-target, off-tumor toxicity is a direct consequence of the CAR T-cells' mechanism of action. The CAR is designed to recognize a specific tumor-associated antigen. However, if this antigen is also expressed on healthy tissues, the CAR T-cells will recognize and attack those tissues, leading to tissue damage.[5] The severity of the toxicity often correlates with the level of antigen expression on the healthy tissue and the activation threshold of the CAR T-cells.[8]

Q3: How can we mitigate the risk of on-target, off-tumor toxicity?

A3: Several strategies are being explored to mitigate on-target, off-tumor toxicity, including:

- Affinity Tuning: Engineering the CAR to have a lower affinity for the target antigen can reduce its activity against healthy cells with low antigen density while maintaining efficacy against tumor cells with high antigen density.[5]
- Logic-Gated CARs: These are designed to require two antigens for full activation ("AND" gate) or to be inhibited by an antigen present on healthy cells but not tumor cells ("NOT" gate).[9][10] This increases the specificity of the CAR T-cell response.

- **Suicide Genes:** Incorporating an inducible "suicide gene" into the CAR T-cells allows for their rapid elimination in case of severe toxicity.[9]
- **Local Administration:** Delivering CAR T-cells directly to the tumor site can limit systemic exposure and reduce the risk of off-target effects on distal healthy tissues.[9]

Troubleshooting Guides

Issue 1: Unexpected Cytotoxicity Against Non-Target Cells in vitro

Q: Our in vitro cytotoxicity assays show that our **Cap1-6D** CAR T-cells are lysing healthy tissue cell lines that we expected to be negative for the target antigen. What could be the cause and how do we troubleshoot this?

A: This observation could be due to either low-level expression of the target antigen on the healthy cell line or true off-target recognition.

Troubleshooting Steps:

- **Confirm Target Antigen Expression:**
 - **Method:** Use highly sensitive techniques like flow cytometry or quantitative PCR (qPCR) to re-evaluate the expression of the target antigen on the "negative" control cell lines.
 - **Interpretation:** If low-level expression is detected, the observed cytotoxicity is likely on-target, off-tumor. If no expression is detected, the cause may be off-target recognition.
- **Assess CAR T-cell Specificity:**
 - **Method:** Perform a panel of cytotoxicity assays using cell lines that are definitively negative for the target antigen and do not express structurally similar proteins.
 - **Interpretation:** Lysis of these control cells would strongly suggest off-target recognition.
- **Investigate scFv Cross-Reactivity:**

- Method: Use bioinformatics tools to screen for potential cross-reactivity of the **Cap1-6D** scFv against other human proteins. Protein microarrays can also be used to empirically screen for off-target binding.[\[11\]](#)
- Interpretation: Identification of a cross-reactive protein that is expressed on the affected healthy tissue can confirm off-target, off-tumor toxicity.

Issue 2: Severe Cytokine Release Syndrome (CRS) in Animal Models

Q: Our in vivo studies with **Cap1-6D** CAR T-cells are resulting in severe, early-onset CRS in our animal models, even at low cell doses. How can we address this?

A: Severe CRS at low doses suggests a highly potent CAR construct and/or a high tumor burden in the animal model.

Troubleshooting Steps:

- Evaluate CAR T-cell Dose:
 - Method: Perform a dose-escalation study with a wider range of lower doses to identify a therapeutic window with manageable toxicity.
 - Interpretation: A clear dose-dependent toxicity will help in selecting a safer starting dose for future experiments.
- Modify the CAR Construct:
 - Method: Consider re-engineering the CAR to include a co-stimulatory domain known for a slower and more sustained response (e.g., 4-1BB instead of CD28). Alternatively, explore affinity tuning of the scFv.
 - Interpretation: A modified construct may lead to a less abrupt and overwhelming T-cell activation, reducing the peak of cytokine release.
- Manage Tumor Burden:

- Method: Initiate CAR T-cell therapy at an earlier time point when the tumor burden is lower.
- Interpretation: A lower tumor burden will result in a less dramatic initial activation of CAR T-cells, potentially mitigating the severity of CRS.
- Pharmacological Intervention:
 - Method: Prophylactically treat animals with agents that can counteract the effects of key CRS cytokines, such as antibodies against IL-6R (tocilizumab analog).
 - Interpretation: Successful mitigation of CRS with these agents can confirm the cytokine-mediated nature of the toxicity.

Quantitative Data on CAR T-cell Toxicities

The incidence and severity of toxicities can vary significantly based on the CAR construct, target antigen, patient population, and disease. Below is a summary of reported toxicity rates for CD19-targeted CAR T-cell therapies, which are the most well-documented.

Toxicity	Grade 3 or Higher Incidence	Notes
Cytokine Release Syndrome (CRS)	10-46%	Severity can be managed with tocilizumab and corticosteroids.
Immune Effector Cell-Associated Neurotoxicity Syndrome (ICANS)	12-60%	Typically reversible, but can be severe and require intensive care.
B-cell Aplasia	100% (in responders)	An expected on-target, off-tumor effect due to CD19 expression on healthy B-cells. Managed with intravenous immunoglobulin (IVIG).[8]

Note: Data is aggregated from various clinical trials and should be considered as a general reference.

Experimental Protocols

Protocol 1: In Vitro Cytotoxicity Assay (Chromium Release Assay)

This protocol is for assessing the ability of **Cap1-6D** CAR T-cells to lyse target cells.

Materials:

- **Cap1-6D** CAR T-cells (effector cells)
- Target cells (e.g., tumor cell line expressing the target antigen)
- Control cells (e.g., cell line negative for the target antigen)
- ⁵¹Cr (Sodium Chromate)
- Fetal Bovine Serum (FBS)
- RPMI-1640 medium
- 96-well V-bottom plates
- Gamma counter

Methodology:

- Target Cell Labeling:
 1. Resuspend 1×10^6 target cells in 100 μ L of RPMI + 10% FBS.
 2. Add 100 μ Ci of ⁵¹Cr and incubate for 1-2 hours at 37°C.
 3. Wash the cells three times with RPMI + 10% FBS to remove unincorporated ⁵¹Cr.
 4. Resuspend the labeled cells to a final concentration of 1×10^5 cells/mL.

- Assay Setup:
 1. Plate 100 µL of labeled target cells into each well of a 96-well V-bottom plate.
 2. Add 100 µL of effector cells at various effector-to-target (E:T) ratios (e.g., 40:1, 20:1, 10:1, 5:1).
 3. For spontaneous release control, add 100 µL of medium instead of effector cells.
 4. For maximum release control, add 100 µL of 2% Triton X-100.
- Incubation and Data Collection:
 1. Centrifuge the plate at 200 x g for 3 minutes to facilitate cell contact.
 2. Incubate for 4 hours at 37°C.
 3. Centrifuge the plate at 500 x g for 5 minutes.
 4. Carefully transfer 100 µL of supernatant from each well to a tube compatible with the gamma counter.
 5. Measure the radioactivity (counts per minute, CPM) in each sample.
- Calculation of Cytotoxicity:
 - $\% \text{ Specific Lysis} = \frac{[(\text{Experimental Release} - \text{Spontaneous Release}) / (\text{Maximum Release} - \text{Spontaneous Release})] \times 100}$

Protocol 2: In Vitro Cytokine Release Assay

This protocol measures the release of key cytokines from **Cap1-6D** CAR T-cells upon co-culture with target cells.

Materials:

- **Cap1-6D** CAR T-cells (effector cells)
- Target cells

- Control cells
- RPMI-1640 medium + 10% FBS
- 24-well tissue culture plates
- ELISA or Luminex-based multiplex assay kits for key cytokines (e.g., IFN- γ , TNF- α , IL-2, IL-6)

Methodology:

- Co-culture Setup:
 1. Plate 5×10^5 target cells in 1 mL of medium in a 24-well plate.
 2. Add **Cap1-6D** CAR T-cells at a 1:1 E:T ratio.
 3. Set up control wells with CAR T-cells alone and target cells alone.
 4. Incubate for 24 hours at 37°C.
- Sample Collection:
 1. Centrifuge the plate at 500 x g for 5 minutes.
 2. Collect the supernatant and store at -80°C until analysis.
- Cytokine Quantification:
 1. Thaw the supernatant samples on ice.
 2. Perform the cytokine quantification using a commercial ELISA or multiplex assay kit according to the manufacturer's instructions.

Visualizations

Signaling and Workflow Diagrams

Figure 1: Cap1-6D CAR T-Cell Activation Pathway

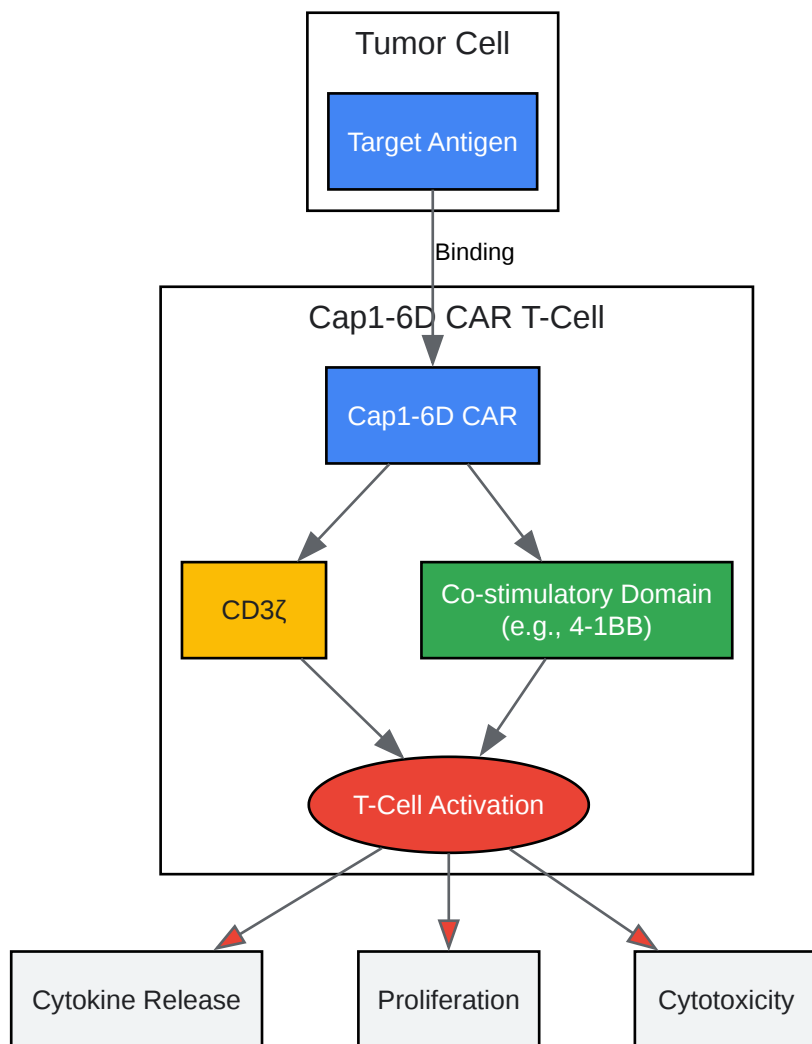


Figure 2: Workflow for Investigating On-Target, Off-Tumor Toxicity

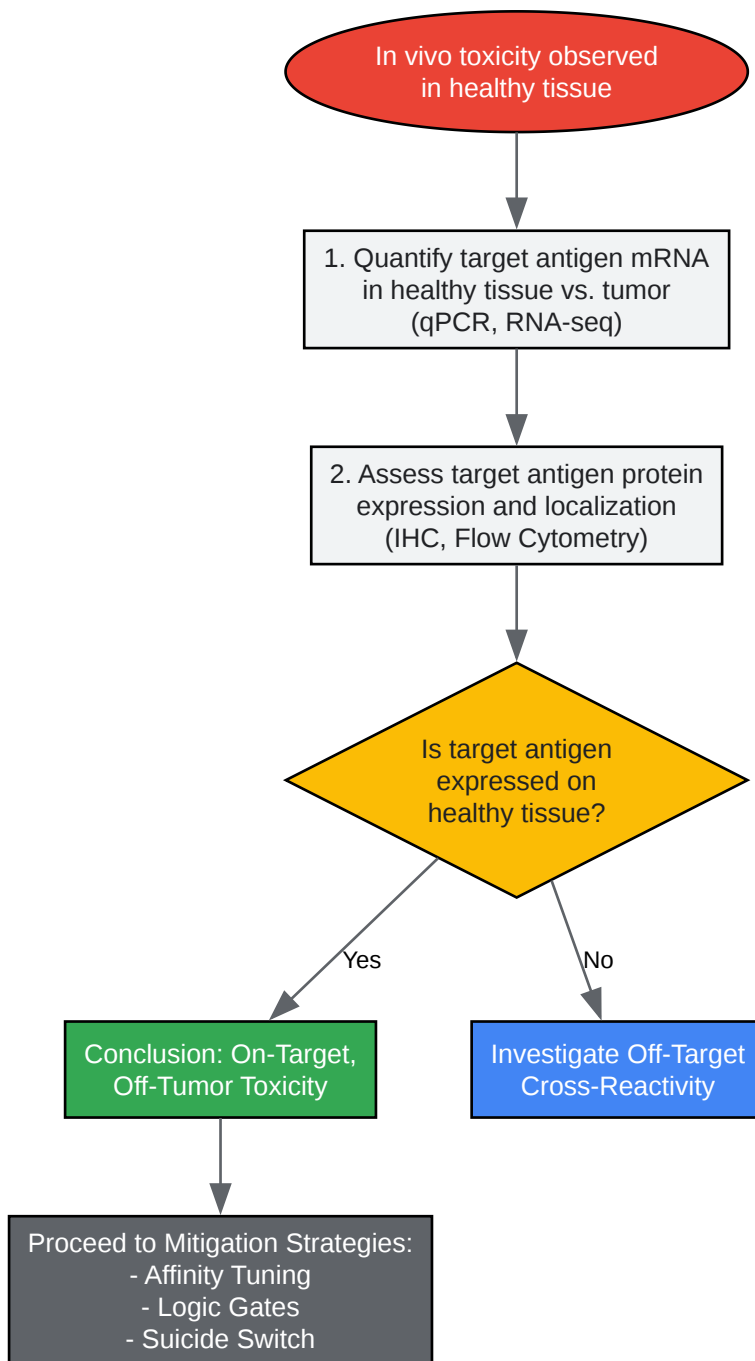
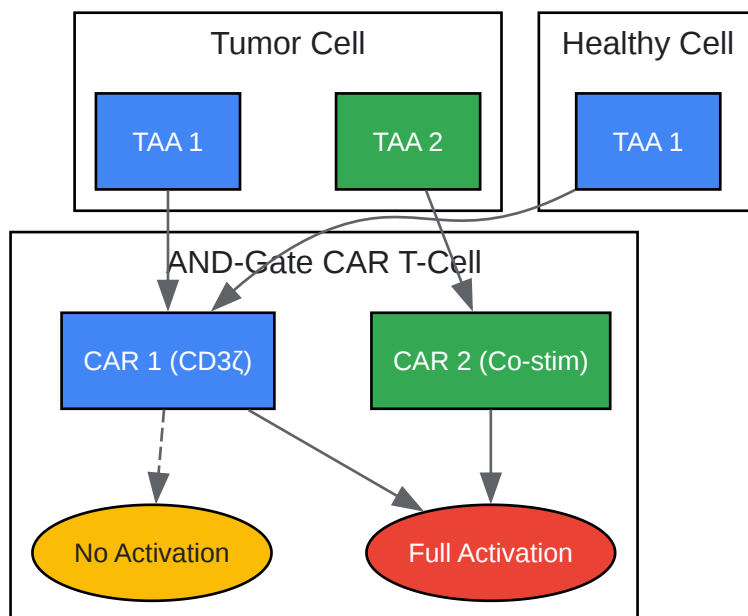


Figure 3: 'AND' Gate Logic for Enhanced Specificity



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References

- 1. A randomized pilot phase I study of modified carcinoembryonic antigen (CEA) peptide (CAP1-6D)/montanide/GM-CSF-vaccine in patients with pancreatic adenocarcinoma - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. A randomized pilot phase I study of modified carcinoembryonic antigen (CEA) peptide (CAP1-6D)/montanide/GM-CSF-vaccine in patients with pancreatic adenocarcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. ASCO – American Society of Clinical Oncology [[asco.org](https://www.asco.org/)]

- 4. Immunotherapy with CAR-Modified T Cells: Toxicities and Overcoming Strategies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Overcoming on-target, off-tumour toxicity of CAR T cell therapy for solid tumours - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Strategies for Dodging the Obstacles in CAR T Cell Therapy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. [sciencedaily.com](https://www.sciencedaily.com) [[sciencedaily.com](https://www.sciencedaily.com)]
- 8. Frontiers | Single-Cell Analysis of Target Antigens of CAR-T Reveals a Potential Landscape of “On-Target, Off-Tumor Toxicity” [[frontiersin.org](https://www.frontiersin.org)]
- 9. Overcoming On-Target Off-Tumor Toxicity of CAR T-Cell Therapy for Solid Tumors – Creative Biolabs CAR-T Blog [[creative-biolabs.com](https://www.creative-biolabs.com)]
- 10. NOT-gated CAR T Cells to Ameliorate On-target, Off-tumor Toxicity of CAR T Therapy | Explore Technologies [techfinder.stanford.edu]
- 11. Off-Target Effects Analysis | Creative Diagnostics [[creative-diagnostics.com](https://www.creative-diagnostics.com)]
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